

Spectroscopic Characterization of Ethyl 3-Aminohexanoate Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name:	<i>Ethyl 3-aminohexanoate hydrochloride</i>
CAS No.:	945419-79-4
Cat. No.:	B3060872

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Introduction

Ethyl 3-aminohexanoate hydrochloride is a primary amine salt containing an ethyl ester functional group. As a valuable building block in organic synthesis, particularly in the development of pharmaceutical intermediates, a thorough understanding of its structural and spectroscopic properties is paramount. This technical guide provides an in-depth analysis of the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for this compound. The focus is on the interpretation of the spectral features to confirm the molecular structure and ensure sample purity, which is a critical aspect of drug discovery and development. This document is designed to serve as a practical reference for researchers, offering both predicted data and the underlying principles of spectroscopic analysis.

Molecular Structure and Spectroscopic Overview

The structural integrity of a molecule is unequivocally established through the convergence of data from various spectroscopic techniques. For **Ethyl 3-aminohexanoate hydrochloride**, NMR spectroscopy will elucidate the carbon-hydrogen framework, IR spectroscopy will identify the key functional groups, and mass spectrometry will confirm the molecular weight and provide insights into the molecule's fragmentation pathways.

Caption: Molecular Structure of **Ethyl 3-aminohexanoate hydrochloride**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique that provides detailed information about the molecular structure of a compound.^[1] By analyzing the chemical shifts, integration, and multiplicity of the signals, the connectivity of atoms in a molecule can be determined.^{[2][3]}

¹H NMR Spectroscopy: Predicted Data and Interpretation

The proton NMR spectrum of **Ethyl 3-aminohexanoate hydrochloride** is expected to show distinct signals for each unique proton environment. The presence of the electron-withdrawing ammonium group is anticipated to cause a downfield shift for the proton on the chiral center (C3).^[4]

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration
H-1 (CH ₃ -CH ₂)	~ 0.9	Triplet	3H
H-2 (CH ₃ -CH ₂ -CH ₂)	~ 1.3-1.4	Multiplet	2H
H-4 (CH-CH ₂ -CH ₂)	~ 1.5-1.7	Multiplet	2H
H-3 (CH-NH ₃ ⁺)	~ 3.2-3.4	Multiplet	1H
H-5 (CH ₂ -C=O)	~ 2.6-2.8	Multiplet	2H
H-7 (O-CH ₂ -CH ₃)	~ 4.1-4.2	Quartet	2H
H-8 (O-CH ₂ -CH ₃)	~ 1.2-1.3	Triplet	3H
NH ₃ ⁺	~ 7.5-8.5	Broad Singlet	3H

Causality behind Experimental Choices: The choice of a deuterated solvent like DMSO- d_6 is often preferred for amine salts as it allows for the observation of the exchangeable N-H protons. In aprotic solvents like $CDCl_3$, these signals can be very broad or may not be observed at all.

^{13}C NMR Spectroscopy: Predicted Data and Interpretation

The ^{13}C NMR spectrum provides information on the different carbon environments within the molecule.[2] The carbonyl carbon of the ester group is expected to be the most downfield signal due to the strong deshielding effect of the two oxygen atoms.[5] The carbon atom attached to the ammonium group (C3) will also be shifted downfield.

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
C-1 (CH_3-CH_2)	~ 13-15
C-2 ($CH_3-CH_2-CH_2$)	~ 19-22
C-4 ($CH-CH_2-CH_2$)	~ 35-38
C-3 ($CH-NH_3^+$)	~ 50-55
C-5 ($CH_2-C=O$)	~ 40-43
C-6 ($C=O$)	~ 170-173
C-7 ($O-CH_2-CH_3$)	~ 60-62
C-8 ($O-CH_2-CH_3$)	~ 14-16

Trustworthiness: The predicted chemical shifts are based on established empirical data for similar functional groups and molecular fragments. Cross-referencing these predictions with the actual experimental data serves as a self-validating system for structural confirmation.

Infrared (IR) Spectroscopy

IR spectroscopy is a technique used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.[6] Each functional group vibrates at a

characteristic frequency, resulting in a unique IR spectrum that acts as a molecular fingerprint.
[7]

Predicted IR Absorption Bands and Interpretation

The IR spectrum of **Ethyl 3-aminohexanoate hydrochloride** is expected to exhibit several characteristic absorption bands corresponding to its functional groups.

Wavenumber (cm ⁻¹)	Functional Group	Vibrational Mode	Expected Intensity
~ 3000-2800	N-H (in NH ₃ ⁺)	Stretching	Strong, Broad
~ 2960-2850	C-H (alkyl)	Stretching	Medium to Strong
~ 1735	C=O (ester)	Stretching	Strong, Sharp
~ 1600-1500	N-H (in NH ₃ ⁺)	Bending	Medium
~ 1465	C-H (alkyl)	Bending	Medium
~ 1240	C-O (ester)	Stretching	Strong

Expertise & Experience: The broadness of the N-H stretching band in the 3000-2800 cm⁻¹ region is a hallmark of ammonium salts and is due to extensive hydrogen bonding in the solid state.[8][9] The sharpness and high intensity of the C=O stretch at around 1735 cm⁻¹ is a clear indicator of the ester functional group.[10][11]

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio (m/z) of ions.[12] It is used to determine the molecular weight of a compound and can also provide information about its structure through the analysis of fragmentation patterns.[13]

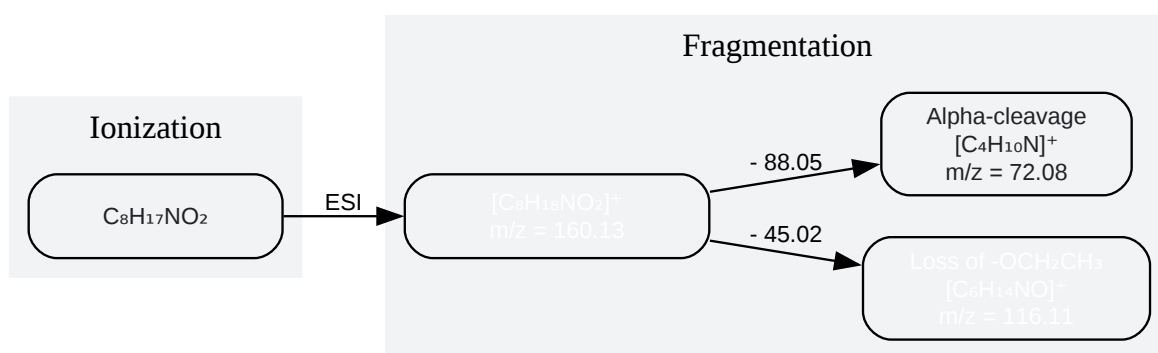
Predicted Mass Spectrum and Fragmentation

Using a soft ionization technique like Electrospray Ionization (ESI), the molecular ion peak is expected to be observed.[14]

- Molecular Formula: C₈H₁₈ClNO₂

- Molecular Weight: 195.69 g/mol
- Predicted $[M+H]^+$: m/z 160.13 (for the free amine $C_8H_{17}NO_2$)

Fragmentation Pathways: Upon fragmentation, common losses for amino acid esters include the loss of the alkoxy group ($-OCH_2CH_3$) and cleavage alpha to the nitrogen atom.^{[15][16]}



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Caption: Predicted ESI-MS fragmentation pathway.

Experimental Protocols

NMR Spectroscopy

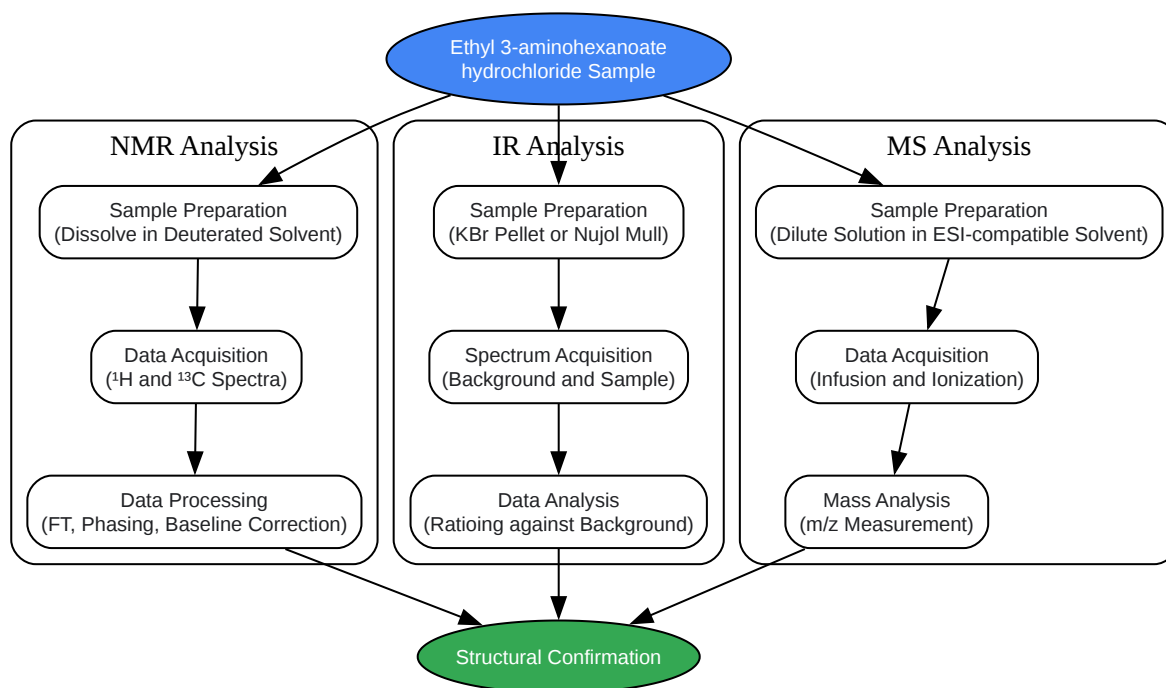
- **Sample Preparation:** Dissolve approximately 5-10 mg of **Ethyl 3-aminohexanoate hydrochloride** in 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO- d_6 or D_2O).^[17]
- **Internal Standard:** Add a small amount of a reference standard, such as tetramethylsilane (TMS), for chemical shift calibration.
- **Data Acquisition:** Acquire 1H and ^{13}C NMR spectra on a high-field NMR spectrometer (e.g., 400 MHz or higher).^[18] For quantitative ^{13}C NMR, ensure a sufficient relaxation delay (d_1) of at least 5 times the longest T_1 to allow for full relaxation of the carbon nuclei.^{[17][19]}
- **Data Processing:** Process the raw data (FID) by applying a Fourier transform, phase correction, and baseline correction.

IR Spectroscopy

- **Sample Preparation (Solid):** As **Ethyl 3-aminohexanoate hydrochloride** is a solid, prepare a KBr pellet by grinding a small amount of the sample with dry potassium bromide and pressing the mixture into a thin, transparent disk.^{[6][20]} Alternatively, a Nujol mull can be prepared.^{[21][22]}
- **Background Spectrum:** Record a background spectrum of the empty sample compartment.
- **Sample Spectrum:** Place the prepared sample in the IR spectrometer and record the spectrum.
- **Data Analysis:** The final spectrum is obtained by ratioing the sample spectrum against the background spectrum.

Mass Spectrometry (ESI-MS)

- **Sample Preparation:** Prepare a dilute solution of the sample (typically in the low μM to nM range) in a solvent compatible with ESI, such as a mixture of methanol or acetonitrile and water, often with a small amount of formic acid to promote protonation.^[23]
- **Infusion:** Introduce the sample solution into the ESI source via direct infusion using a syringe pump at a low flow rate (e.g., 5-20 $\mu\text{L}/\text{min}$).^[23]
- **Ionization:** Apply a high voltage to the ESI needle to generate charged droplets, which then desolvate to produce gas-phase ions.^[24]
- **Mass Analysis:** Analyze the ions using a mass analyzer (e.g., quadrupole, time-of-flight, or ion trap).
- **Data Acquisition:** Acquire the mass spectrum over a suitable m/z range.



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Caption: General workflow for spectroscopic analysis.

Conclusion

This technical guide provides a comprehensive overview of the expected spectroscopic data for **Ethyl 3-aminohexanoate hydrochloride**. By understanding the predicted NMR, IR, and MS spectra and the principles behind their interpretation, researchers and drug development professionals can confidently verify the structure and purity of this important synthetic building block. The provided protocols offer a standardized approach to data acquisition, ensuring the generation of high-quality, reproducible spectroscopic data, which is essential for advancing research and development in the pharmaceutical industry.

References

- Compound Interest. (2015, May 7). Mass spectrometry and a guide to interpreting mass spectra. [[Link](#)]
- Chemistry Steps. (2025, August 29). How to Interpret IR Spectra: A Step-by-Step Guide. [[Link](#)]
- AZoOptics. (2025, May 29). How to Interpret NMR Spectroscopy Results: A Beginner's Guide. [[Link](#)]
- OpenOChem Learn. Interpreting MS. [[Link](#)]
- Master Organic Chemistry. (2024, May 6). Interpreting IR Spectra: A Quick Guide. Scribd. [[Link](#)]
- Wiley Analytical Science. Interpretation of Infrared Spectra, A Practical Approach. [[Link](#)]
- University of California, Los Angeles. Sample preparation for FT-IR. [[Link](#)]
- AZoOptics. (2025, April 11). How to Read Mass Spectrometer Graph: A Beginner's Guide. [[Link](#)]
- Wikipedia. Infrared spectroscopy. [[Link](#)]
- Hamann, S. D. (1967). The Influence of Pressure on the Infrared Spectra of Hydrogen-Bonded Solids. VI * Ammonium Salts. Australian Journal of Chemistry, 20(4), 605-612. [[Link](#)]
- St. Paul's Cathedral Mission College. INFRARED SPECTROSCOPY. [[Link](#)]
- Michigan State University Department of Chemistry. Infrared Spectrometry. [[Link](#)]
- Müller, M., & Volmer, D. Interpretation of mass spectra. Saarland University. [[Link](#)]
- Ashenhurst, J. (2016, November 23). Infrared (IR) Spectroscopy: A Quick Primer On Interpreting Spectra. Master Organic Chemistry. [[Link](#)]
- Toeholds. (2010, September 21). Pictorial Guide to Interpreting Infrared Spectra. WordPress.com. [[Link](#)]

- Specac Ltd. Interpreting Infrared Spectra. [\[Link\]](#)
- University of Colorado Boulder, Department of Chemistry. IR Spectrum Acquisition. [\[Link\]](#)
- Northern Illinois University, Department of Chemistry and Biochemistry. Typical IR Absorption Frequencies For Common Functional Groups. [\[Link\]](#)
- Mugberia Gangadhar Mahavidyalaya. Introduction to Infrared Spectroscopy. [\[Link\]](#)
- Chemistry Steps. (2020, January 31). NMR spectroscopy – An Easy Introduction. [\[Link\]](#)
- IonSource.Com. (2005, July 18). Interpreting Electrospray Mass Spectra. [\[Link\]](#)
- University of Oxford. NMR Techniques in Organic Chemistry: a quick guide. [\[Link\]](#)
- ACD/Labs. (2021, December 2). The Basics of Interpreting a Proton (^1H) NMR Spectrum. [\[Link\]](#)
- Danikiewicz, W., & Staszewska-Krajewska, O. Nuclear Magnetic Resonance Spectroscopy in Organic Chemistry: Basic and Advanced Methods of Spectra Interpretation. IChO PAN. [\[Link\]](#)
- Oxtan, I. A., Knop, O., & Falk, M. (1976). Infrared spectra of the ammonium ion in crystals. III. The ammonium ion in crystal sites of symmetry S_4 . Canadian Journal of Chemistry, 54(6), 892-899. [\[Link\]](#)
- Physics LibreTexts. (2022, November 8). 6.3: Electrospray Ionization (ESI) Mass Spectrometry. [\[Link\]](#)
- University of California, Davis. Table of Characteristic IR Absorptions. [\[Link\]](#)
- ACD/Labs. (2023, August 23). A Beginner's Guide to Mass Spectrometry: Types of Ionization Techniques. [\[Link\]](#)
- Lisy, J. M. (2007). Infrared spectrum of $\text{NH}_4^+(\text{H}_2\text{O})$: evidence for mode specific fragmentation. The Journal of chemical physics, 126(7), 074303. [\[Link\]](#)
- Slideshare. Sampling of solids in IR spectroscopy. [\[Link\]](#)

- Royal Society of Chemistry. General Procedures. ^1H and ^{13}C NMR spectra were recorded at 25 °C using a 400 MHz. [\[Link\]](#)
- Slideshare. (2023, May 24). ir spectrum of carboxylic acids and alcohols. [\[Link\]](#)
- ResearchGate. Mid-IR Spectrum of NH_4Cl . [\[Link\]](#)
- West Virginia University. Electrospray ionization mass spectrometry for the analysis of proteins and small molecules. [\[Link\]](#)
- University of Wisconsin-Madison. (2021, February 8). Common NMR experiments and the time it takes to run them. [\[Link\]](#)
- Veličković, D., Ropson, I. J., & Paša-Tolić, L. (2018). A tutorial in small molecule identification via electrospray ionization-mass spectrometry: The practical art of structural elucidation. Mass spectrometry reviews, 37(5), 633–659. [\[Link\]](#)
- ResearchGate. Figure S23. ^{13}C NMR spectrum of 6a (as the HCl ammonium salt). [\[Link\]](#)
- JoVE. (2024, December 5). Video: Mass Spectrometry: Carboxylic Acid, Ester, and Amide Fragmentation. [\[Link\]](#)
- LCGC International. (2022, April 15). Electrospray Ionization for Mass Spectrometry. [\[Link\]](#)
- Doc Brown's Chemistry. (2025, November 17). ^{13}C nmr spectrum of methylamine CH_5N CH_3NH_2 analysis of chemical shifts ppm. [\[Link\]](#)
- University of Bristol. Quantitative NMR Spectroscopy. [\[Link\]](#)
- Reich, H. J. Tables For Organic Structure Analysis. University of Wisconsin-Madison. [\[Link\]](#)
- Junk, G., & Svec, H. (1963). The Mass Spectra of the α -Amino Acids. Iowa State University. [\[Link\]](#)
- University of California, Santa Barbara. ^{13}C NMR Protocol for beginners AV-400. [\[Link\]](#)
- Li, H., Lee, J. W., & Li, L. (2019). Revisiting Fragmentation Reactions of Protonated α -Amino Acids by High-Resolution Electrospray Ionization Tandem Mass Spectrometry with Collision-

Induced Dissociation. Journal of the American Society for Mass Spectrometry, 30(6), 1104–1114. [[Link](#)]

- Chemistry LibreTexts. (2023, August 29). Mass Spectrometry - Fragmentation Patterns. [[Link](#)]
- JoVE. (2025, May 22). Video: NMR Spectroscopy Of Amines. [[Link](#)]
- Sarneski, J. E., Surprenant, H. L., Molen, F. K., & Reilley, C. N. (1975). Chemical shifts and protonation shifts in carbon-13 nuclear magnetic resonance studies of aqueous amines. Analytical Chemistry, 47(13), 2116–2123. [[Link](#)]
- University of California, Irvine. Mass Spectrometry: Fragmentation. [[Link](#)]

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Sources

- 1. nmr.chem.ox.ac.uk [nmr.chem.ox.ac.uk]
- 2. azooptics.com [azooptics.com]
- 3. NMR spectroscopy - An Easy Introduction - Chemistry Steps [chemistrysteps.com]
- 4. Video: NMR Spectroscopy Of Amines [jove.com]
- 5. homepages.abdn.ac.uk [homepages.abdn.ac.uk]
- 6. Infrared spectroscopy - Wikipedia [en.wikipedia.org]
- 7. analyticalscience.wiley.com [analyticalscience.wiley.com]
- 8. Infrared Spectrometry [www2.chemistry.msu.edu]
- 9. connectsci.au [connectsci.au]
- 10. spcm.ac.in [spcm.ac.in]
- 11. uanlch.vscht.cz [uanlch.vscht.cz]
- 12. compoundchem.com [compoundchem.com]

- [13. Interpreting MS | OpenOChem Learn \[learn.openochem.org\]](#)
- [14. acdlabs.com \[acdlabs.com\]](#)
- [15. Video: Mass Spectrometry: Carboxylic Acid, Ester, and Amide Fragmentation \[jove.com\]](#)
- [16. chem.libretexts.org \[chem.libretexts.org\]](#)
- [17. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [18. rsc.org \[rsc.org\]](#)
- [19. nmr.chem.ox.ac.uk \[nmr.chem.ox.ac.uk\]](#)
- [20. orgchemboulder.com \[orgchemboulder.com\]](#)
- [21. eng.uc.edu \[eng.uc.edu\]](#)
- [22. mugberiagangadharmahavidyalaya.ac.in \[mugberiagangadharmahavidyalaya.ac.in\]](#)
- [23. phys.libretexts.org \[phys.libretexts.org\]](#)
- [24. chromatographyonline.com \[chromatographyonline.com\]](#)
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